

Application Notes and Protocols for (R)-TAPI-2

Stock Solution Preparation

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Compound of Interest

Compound Name: (R)-TAPI-2

Cat. No.: B15564834

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This document provides detailed guidelines for the dissolution and preparation of a stock solution of **(R)-TAPI-2**, a potent inhibitor of Tumor Necrosis Factor- α Converting Enzyme (TACE), also known as A Disintegrin and Metalloproteinase 17 (ADAM17).

Introduction

(R)-TAPI-2 is a hydroxamate-based, broad-spectrum inhibitor of matrix metalloproteinases (MMPs) and TACE (ADAM17)[1][2][3]. It plays a crucial role in research by blocking the shedding of various cell surface proteins, including pro-TNF- α , L-selectin, interleukin-6 receptor α -subunit, and β -amyloid precursor protein[2][3]. Accurate preparation of **(R)-TAPI-2** stock solutions is critical for obtaining reliable and reproducible experimental results.

Physicochemical Properties and Storage

A summary of the key quantitative data for **(R)-TAPI-2** is presented in the table below for easy reference.

Property	Value	Source(s)
Synonyms	TAPI-2, TNF- α Protease Inhibitor-2	[1][2][4]
Molecular Weight	415.53 g/mol	[2][4]
Appearance	White solid	[2]
Purity	$\geq 97\%$ (HPLC)	[2]
Solubility	DMSO (≥ 10 mM), Ethanol (5 mg/mL), Water (5 mg/mL)	[1][2]
Storage Temperature	-20°C	[2]
Stock Solution Stability	Up to 3 months at -20°C	[3]

Experimental Protocols

Materials:

- **(R)-TAPI-2** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

Protocol for Preparing a 10 mM **(R)-TAPI-2** Stock Solution in DMSO:

This protocol describes the preparation of a 10 mM stock solution, a commonly used concentration for subsequent dilutions in cell culture and enzymatic assays.

- **Pre-weighing Preparation:** Before opening, bring the vial of **(R)-TAPI-2** powder to room temperature to prevent condensation of moisture on the compound, as it is hygroscopic[2].

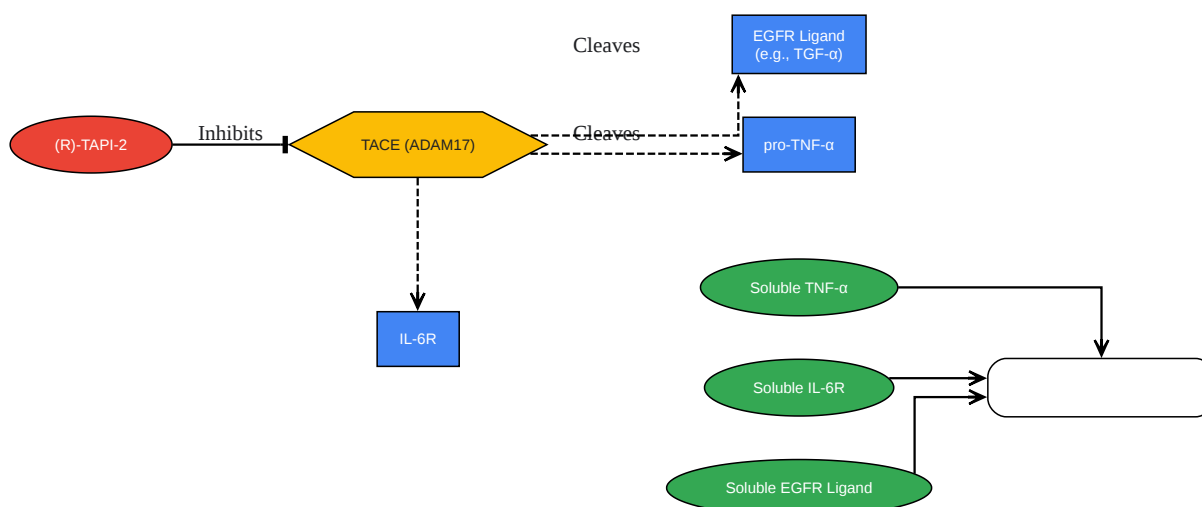
- Weighing the Compound:
 - Tare a sterile microcentrifuge tube on an analytical balance.
 - Carefully weigh the desired amount of **(R)-TAPI-2** powder. For example, to prepare 1 mL of a 10 mM stock solution, you would need:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 415.53 \text{ g/mol} \times 1000 \text{ mg/g} = 4.1553 \text{ mg}$
- Dissolution:
 - Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the weighed **(R)-TAPI-2**. To continue the example, add 1 mL of DMSO.
 - Cap the tube securely.
- Homogenization:
 - Vortex the solution thoroughly until the **(R)-TAPI-2** is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) can aid dissolution if necessary.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C. Stock solutions are reported to be stable for up to 3 months when stored under these conditions[3].

Note on Dilutions: For cell culture experiments, the DMSO stock solution should be diluted in the appropriate culture medium to the final working concentration. A typical working concentration for TAPI-2 has been reported to be 20 µM[1]. It is crucial to ensure that the final concentration of DMSO in the culture medium does not exceed a level that is toxic to the cells (typically <0.5%).

Signaling Pathway and Experimental Workflow

(R)-TAPI-2's Mechanism of Action:

(R)-TAPI-2 inhibits TACE (ADAM17), a key enzyme responsible for the proteolytic cleavage ("shedding") of the extracellular domains of many transmembrane proteins. This shedding process releases soluble forms of these proteins, which can then act as signaling molecules. By inhibiting TACE, **(R)-TAPI-2** prevents the release of these ectodomains, thereby modulating various signaling pathways.

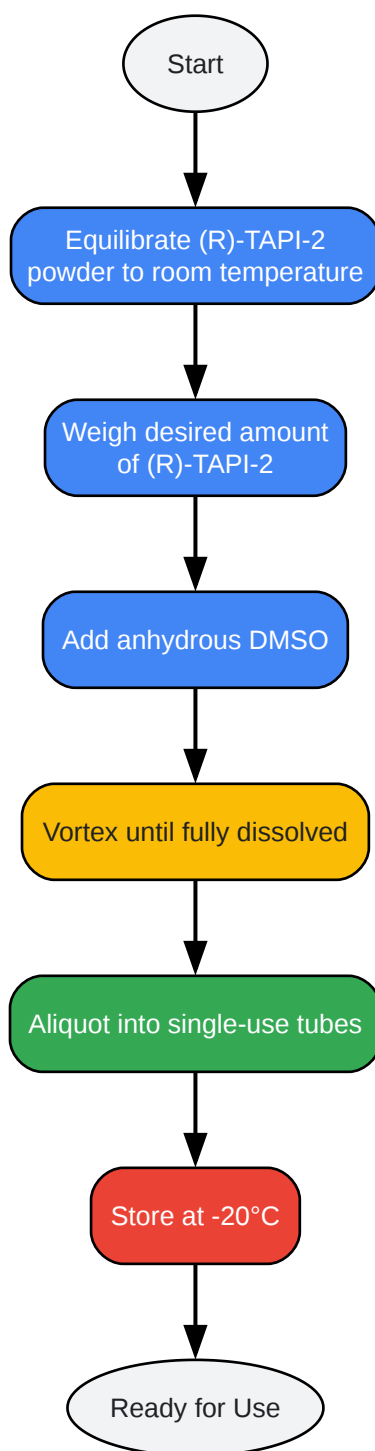


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Caption: **(R)-TAPI-2** inhibits TACE (ADAM17), preventing cleavage of transmembrane proteins.

Experimental Workflow for Preparing **(R)-TAPI-2** Stock Solution:

The following diagram outlines the logical steps for preparing the stock solution as described in the protocol.



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Caption: Workflow for preparing **(R)-TAPI-2** stock solution.

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- [4. TAPI-2](#) TAPI-2, CAS 187034-31-7, is a hydroxamate-based inhibitor of MMPs and TACE. Inhibits the activation-induced shedding of L-selectin from neutrophils, eosinophils, and lymphocytes. | Sigma-Aldrich [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
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